

An In-depth Technical Guide to the Safety Data Sheet of 5-DTAF

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for 5-(4,6-Dichlorotriazin-2-yl)aminofluorescein (**5-DTAF**), a widely used fluorescent labeling reagent in biochemical and molecular biology research.[1] Due to its reactive dichlorotriazinyl group, **5-DTAF** efficiently forms stable covalent bonds with amino groups on proteins, antibodies, and other biomolecules, making it a valuable tool for fluorescence microscopy, flow cytometry, and immunoassays.[1] This document consolidates available safety data, handling procedures, and relevant experimental protocols to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

The following table summarizes the key identifiers and physicochemical properties of **5-DTAF**.



Property	Value
Chemical Name	5-((4,6-Dichloro-1,3,5-triazin-2-yl)amino)fluorescein[2]
Synonyms	5-DTAF, 5-(4,6- Dichlorotriazinyl)aminofluorescein[2][3]
CAS Number	51306-35-5[2][3]
Molecular Formula	C23H12Cl2N4O5[1][2]
Molecular Weight	495.28 g/mol [1][4]
Appearance	Yellow to orange powder/solid[5]
Solubility	Soluble in DMSO and chloroform[4][5]
Purity	≥90% (HPLC)

Spectral Properties

5-DTAF is a fluorescent dye with the following spectral characteristics.

Property	Value (in nm)
Excitation Maximum (λex)	~492-498 nm[4][5][6]
Emission Maximum (λem)	~516-518 nm[6][7]
Extinction Coefficient	80,000 cm ⁻¹ M ⁻¹ [4]
Quantum Yield	0.79 - 0.95[4]

Hazard Identification and Classification

According to available safety data sheets, **5-DTAF** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS).[3] However, it is frequently noted that the toxicological properties of this material have not been thoroughly investigated.[3] Therefore, it is recommended to handle all chemicals, including **5-DTAF**, with caution.[3]



Hazard Statement	Classification
GHS Classification	Not a hazardous substance or mixture[3]
Potential Health Effects	May be harmful if inhaled, ingested, or comes into contact with skin. May cause eye and skin irritation in susceptible individuals.[3]
Carcinogenic Effects	No data available[3]
Mutagenic Effects	No data available[3]

Handling, Storage, and First Aid

Proper handling and storage are crucial for maintaining the stability of **5-DTAF** and ensuring laboratory safety.



Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Wear appropriate personal protective equipment (PPE).[3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Store at temperatures from -20°C to 8°C. Protect from light and moisture.[3][5][6]
Skin Contact	Rinse with plenty of water. If symptoms arise, seek medical advice.[3]
Eye Contact	Immediately wash with copious amounts of water for at least 15 minutes, separating the eyelids. Seek medical advice.[3]
Inhalation	Move the individual to fresh air. If symptoms arise, seek medical advice.[3]
Ingestion	Wash out mouth with water if the person is conscious. Seek medical advice.[3]
Fire Extinguishing Media	Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[3]

Experimental Protocols

While specific safety and toxicology studies for **5-DTAF** are not readily available, the following are representative protocols for assessing the potential hazards of a chemical substance.

Acute Oral Toxicity (LD50) - Up-and-Down Procedure (UDP)

- Objective: To determine the median lethal dose (LD50) of a substance when administered orally.
- Methodology (based on OECD Guideline 425):



- Fasted, healthy young adult laboratory rats are used.
- A single animal is dosed with the test substance at a starting dose level selected from a series of fixed dose levels.
- The animal is observed for signs of toxicity for up to 14 days.
- If the animal survives, the next animal is dosed at a higher fixed dose level. If it dies, the next animal is dosed at a lower level.
- This sequential dosing continues until a stopping criterion is met, typically after observing a specified number of reversals in outcome (survival/death).
- The LD50 is then calculated from the pattern of outcomes using a maximum likelihood method.

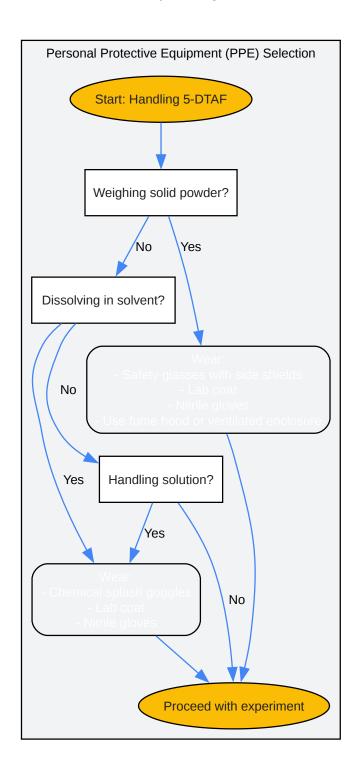
In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test

- Objective: To assess the potential of a substance to cause skin irritation.
- Methodology (based on OECD Guideline 439):
 - A reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper parts of the human skin, is used.
 - The test substance is applied topically to the surface of the skin tissue model.
 - After a defined exposure period, the substance is removed by washing.
 - The viability of the skin cells is measured, typically using an MTT assay, which quantifies the reduction of a yellow tetrazolium salt to purple formazan by metabolically active cells.
 - A reduction in cell viability below a certain threshold (e.g., 50%) indicates that the substance is an irritant.

Visualizing Safety and Handling Workflows



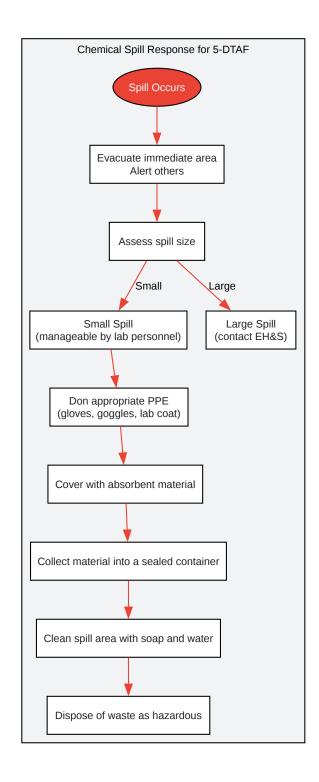
To facilitate a clear understanding of safety procedures, the following diagrams illustrate key workflows for handling **5-DTAF** in a laboratory setting.



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Caption: PPE selection workflow for handling 5-DTAF.

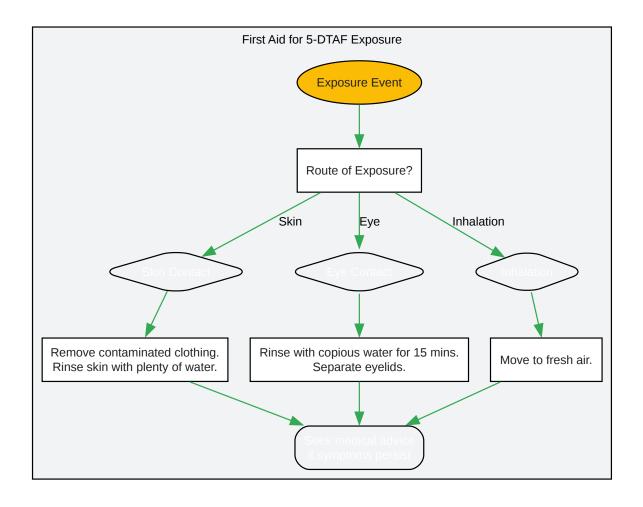




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Caption: Workflow for responding to a 5-DTAF spill.





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Caption: First aid procedures for **5-DTAF** exposure.

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